

Essential Safety and Disposal Guidance for UFP-101 TFA

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Compound of Interest

Compound Name: UFP-101 TFA

Cat. No.: B15619808

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For researchers, scientists, and drug development professionals, the proper handling and disposal of specialized chemical reagents like **UFP-101 TFA** are paramount for laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe disposal of **UFP-101 TFA**, a potent and selective antagonist of the NOP receptor, often supplied as a trifluoroacetate (TFA) salt.

Chemical and Physical Properties

UFP-101 TFA is a complex peptide with specific handling requirements.^{[1][2]} A summary of its key properties is presented below to inform safe laboratory practices.

Property	Value
Molecular Formula	C84H139F3N32O23 ^[1]
Molecular Weight	2022.19 g/mol ^{[1][2]}
Appearance	White to off-white solid ^[1]
Purity (HPLC)	≥98%
Storage Conditions	Powder: -20°C for 1 year, or -80°C for 2 years. In solvent: -20°C for 1 month, or -80°C for 6 months. ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

UFP-101 as a trifluoroacetate salt presents hazards that require stringent safety measures. The trifluoroacetic acid component is corrosive and can cause severe skin burns and eye damage. [3][4] It may also cause respiratory irritation.

Hazard Statements:

- H314: Causes severe skin burns and eye damage.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.
- H412: Harmful to aquatic life with long lasting effects.

Due to these hazards, the following personal protective equipment (PPE) is mandatory when handling **UFP-101 TFA**:

- Gloves: Chemical-resistant gloves (e.g., butyl rubber) are required.[5]
- Eye Protection: Safety goggles with side shields or a face shield must be worn.[5]
- Lab Coat: A flame-retardant lab coat should be worn at all times.
- Respiratory Protection: Use a certified respirator if working with the powder outside of a fume hood or if aerosolization is possible.[5]

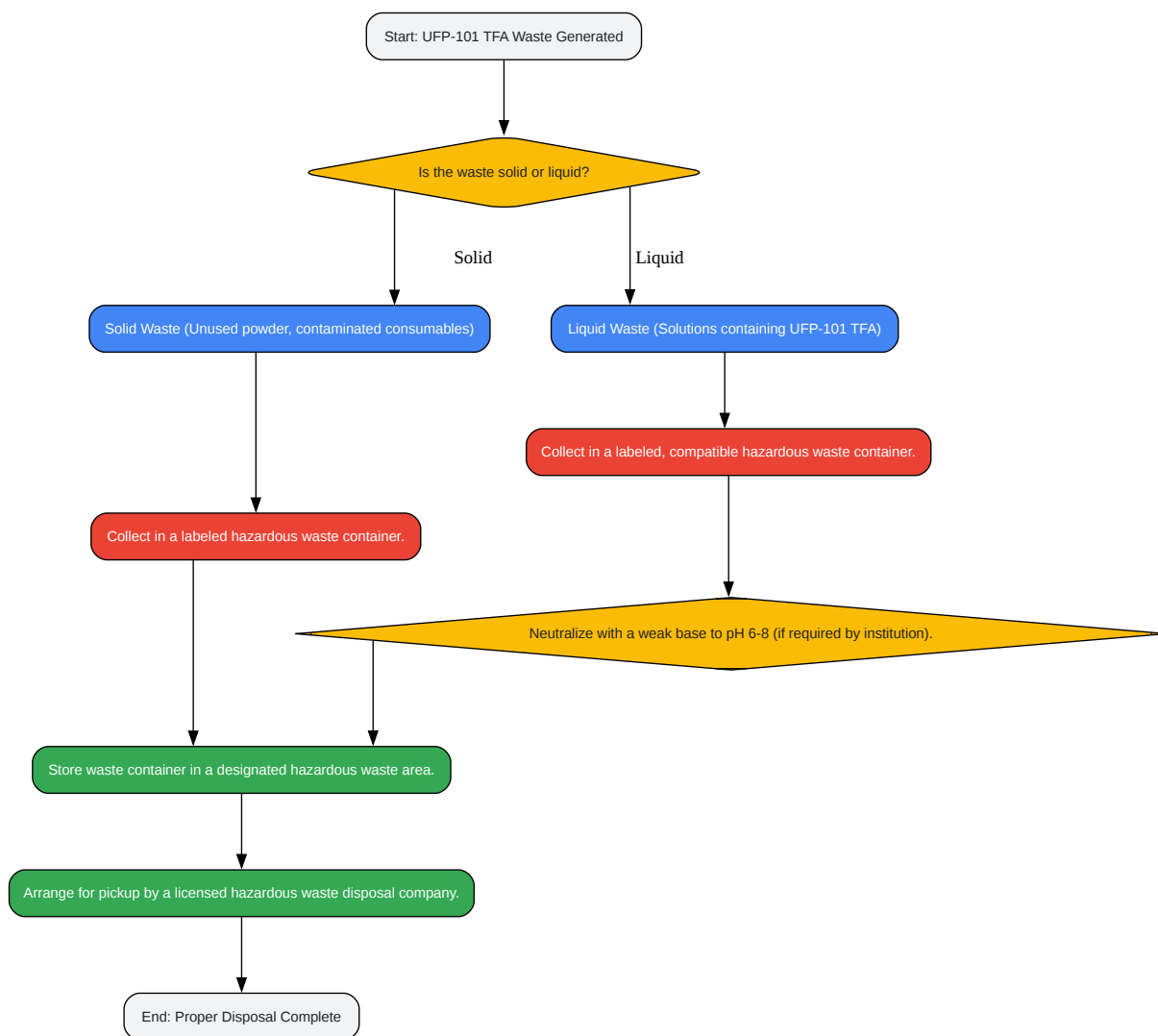
UFP-101 TFA Disposal Procedures

The disposal of **UFP-101 TFA** must be conducted in compliance with local, state, and federal regulations. Due to its hazardous nature, it cannot be disposed of in standard laboratory trash or down the drain.

Step-by-Step Disposal Protocol:

- Waste Collection:
 - Collect all **UFP-101 TFA** waste, including unused product, contaminated consumables (e.g., pipette tips, vials), and solutions in a designated, properly labeled hazardous waste container.
 - The container must be made of a material compatible with corrosive substances.
- Neutralization (for solutions):
 - If dealing with acidic solutions of **UFP-101 TFA**, neutralization may be required by your institution's safety protocols before disposal.
 - Slowly add a weak base, such as sodium bicarbonate, to the solution while stirring in a fume hood.
 - Monitor the pH until it is between 6 and 8.
 - This neutralized solution should still be disposed of as hazardous waste.
- Waste Storage:
 - Store the sealed hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
 - Ensure the storage area is designated for hazardous chemical waste.
- Final Disposal:
 - Arrange for pickup and disposal by a licensed hazardous waste disposal company.
 - Provide the disposal company with a complete list of the waste container's contents, including the Safety Data Sheet (SDS) for trifluoroacetic acid if required.[\[3\]](#)[\[4\]](#)

The following diagram illustrates the decision-making process for the proper disposal of **UFP-101 TFA**.



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Caption: Workflow for the safe disposal of **UFP-101 TFA**.

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